

Pipetting and handling techniques for viscous DMSO solutions of AS1938909

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Compound of Interest

Compound Name: AS1938909

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Technical Support Center: AS1938909 in DMSO

This guide provides researchers, scientists, and drug development professionals with essential techniques and troubleshooting advice for accurately handling viscous solutions of the SHIP2 inhibitor, **AS1938909**, dissolved in Dimethyl Sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Pipetting Techniques for Viscous Solutions

Q1: Why are my pipetting results inaccurate when working with high-concentration **AS1938909**-DMSO solutions?

A1: High-concentration solutions of compounds like **AS1938909** in DMSO can be viscous, which poses challenges for standard pipetting techniques.^[1] DMSO itself has a higher density (1.1 mg/ μ L) and viscosity compared to water, affecting the accuracy of air displacement pipettes calibrated for aqueous solutions.^{[2][3]} Viscous liquids flow more slowly, leading to the formation of a film inside the pipette tip and preventing the complete dispensing of the intended volume.^[1] This can result in aspirating less sample and dispensing an inaccurate, smaller volume.

Q2: What is the recommended pipetting technique for viscous DMSO solutions?

A2: Reverse pipetting is the most recommended technique for viscous liquids like concentrated DMSO solutions.^{[4][5][6]} Unlike standard forward pipetting, the reverse technique involves

aspirating an excess amount of liquid and then dispensing only the set volume.[7] This method minimizes the impact of any liquid film remaining in the tip, significantly improving accuracy and precision.[5][7]

Q3: How do I perform the reverse pipetting technique?

A3: To perform reverse pipetting, follow these steps:

- Set the desired volume on your pipette.
- Depress the plunger completely to the second stop (the blowout position).[6]
- Immerse the pipette tip just below the surface of the liquid (2-3 mm).[7]
- Slowly and smoothly release the plunger to its resting position to aspirate the liquid.[1]
- Withdraw the tip from the solution. A small excess of liquid will be present in the tip.
- To dispense, press the plunger gently and steadily down to the first stop.[6] This will deliver the precise volume set on the pipette.
- A small amount of the liquid will remain in the tip; this is expected.[6] This residual liquid can be discarded with the tip or returned to the source container.

Q4: Besides technique, what else can improve my pipetting accuracy with viscous solutions?

A4: Several other factors can enhance accuracy:

- Pre-wet the Pipette Tip: Aspirate and dispense the liquid back into the source container at least three times before taking the actual measurement.[8][9] This equilibrates the temperature and humidity inside the tip, reducing volume loss from evaporation.[10][11]
- Use Low-Retention Tips: These tips have a hydrophobic inner surface that reduces the amount of liquid that adheres to the tip wall, ensuring a more complete dispense.[1][4]
- Adjust Pipetting Speed: Use a slower, consistent speed for both aspiration and dispensing. [1][4] Rushing can introduce air bubbles and lead to inaccurate volumes.[1]

- Consistent Immersion Depth: Immerse the tip just 2-3 mm below the liquid surface to prevent excess liquid from clinging to the outside of the tip.[\[7\]](#)[\[9\]](#)
- Vertical Pipetting Angle: Hold the pipette as vertically as possible (not exceeding a 20-degree angle) during aspiration to ensure accuracy.[\[10\]](#)[\[12\]](#)

AS1938909 Solution Preparation & Handling

Q5: What is the solubility of **AS1938909** in DMSO?

A5: The solubility of **AS1938909** in DMSO is 50 mg/mL. It is recommended to prepare stock solutions at this concentration or lower.

Q6: How should I prepare a stock solution of **AS1938909** in DMSO?

A6: To prepare a stock solution, add the appropriate volume of DMSO directly to the vial containing the powdered compound.[\[13\]](#) If the compound is in a small quantity, it may appear as a thin film on the vial walls; ensure the solvent comes into contact with all surfaces.[\[13\]](#)[\[14\]](#) Gentle vortexing or sonication can aid in complete dissolution.[\[13\]](#) For detailed steps, refer to the Experimental Protocols section.

Q7: How should I store my **AS1938909**-DMSO stock solution?

A7: For long-term stability, aliquot the stock solution into smaller, single-use volumes and store them at -20°C or -80°C.[\[15\]](#) This practice prevents degradation that can be caused by repeated freeze-thaw cycles.[\[15\]](#)[\[16\]](#) DMSO is hygroscopic and will absorb atmospheric moisture, which can lead to compound degradation over time.[\[17\]](#)[\[18\]](#)

Q8: What is the recommended final concentration of DMSO for in-cell assays?

A8: The final concentration of DMSO in your cell culture medium should be kept as low as possible to avoid cytotoxicity. A concentration of less than 0.5% is generally well-tolerated by most cell lines, with <0.1% being ideal for sensitive cells.[\[15\]](#) It is crucial to include a vehicle control (medium with the same final DMSO concentration) in your experiments.[\[16\]](#)

Troubleshooting Guide

Issue	Potential Cause(s)	Recommended Solution(s)
Inconsistent or Inaccurate Volumes Dispensed	1. Using standard (forward) pipetting technique. 2. Pipetting speed is too fast. 3. Pipette not calibrated for viscous liquids. 4. Using standard pipette tips.	1. Switch to the reverse pipetting technique. [5] [7] 2. Slow down and use a smooth, consistent plunger motion for aspiration and dispensing. [1] 3. If pipetting the same volume repeatedly, consider re-calibrating the pipette for the specific AS1938909-DMSO solution. [2] 4. Use low-retention or wide-orifice pipette tips. [1] [4]
Air Bubbles in the Pipette Tip	1. Aspiration speed is too fast. 2. Tip not immersed deep enough in the solution. 3. Tip is not properly sealed onto the pipette.	1. Reduce the aspiration speed. [1] 2. Ensure the tip is immersed 2-3 mm below the liquid's surface during aspiration. [9] 3. Ensure a firm seal between the pipette and the tip. Use tips recommended by the pipette manufacturer. [19]
Compound Precipitates Upon Dilution in Aqueous Buffer	1. Rapid change in solvent polarity. 2. Final concentration exceeds aqueous solubility.	1. Perform dilutions in a stepwise manner to avoid shocking the compound out of solution. [15] 2. Briefly vortex or sonicate the solution after dilution. Warming to 37°C can also help. [13] 3. Lower the final concentration of the compound in the aqueous buffer. [20]
Loss of Compound Activity Over Time	1. Improper storage of stock solution (repeated freeze-thaw cycles). 2. Water absorption	1. Aliquot stock solutions into single-use volumes and store at -20°C or -80°C. [15] [16] 2.

into the DMSO stock. 3.

Degradation in aqueous assay medium.

Use fresh, anhydrous DMSO for preparing stock solutions.

Keep vials tightly sealed.[\[18\]](#) 3.

Prepare fresh dilutions from the frozen stock immediately before each experiment.

Quantitative Data Summary

Table 1: Pipetting Technique Comparison for Viscous Liquids

Technique	Method	Advantages for Viscous Liquids	Disadvantages
Forward Pipetting	Aspirate to first stop, dispense to second stop (blowout). [7]	Not recommended.	Inaccurate; leaves a film of liquid in the tip, resulting in under-delivery. [1] [21]
Reverse Pipetting	Aspirate to second stop, dispense to first stop. [5]	Highly Recommended. Compensates for liquid film retention, improving accuracy and precision. [5] [7]	Can reduce accuracy if used improperly; user-dependent. [6]

Table 2: Properties and Handling of **AS1938909** in DMSO

Parameter	Value / Recommendation	Reference
Solubility in DMSO	50 mg/mL	
Powder Storage	-20°C for up to 3 years	[14] [15]
Stock Solution Storage	Aliquot and store at -20°C (≤ 1 month) or -80°C (≤ 6 months). Avoid repeated freeze-thaw cycles.	[15]
Final DMSO % in Cell Assays	< 0.5% (general), < 0.1% (sensitive cells). Always use a vehicle control.	[15] [20]

Experimental Protocols

Protocol 1: Preparation of a 50 mg/mL AS1938909 Stock Solution

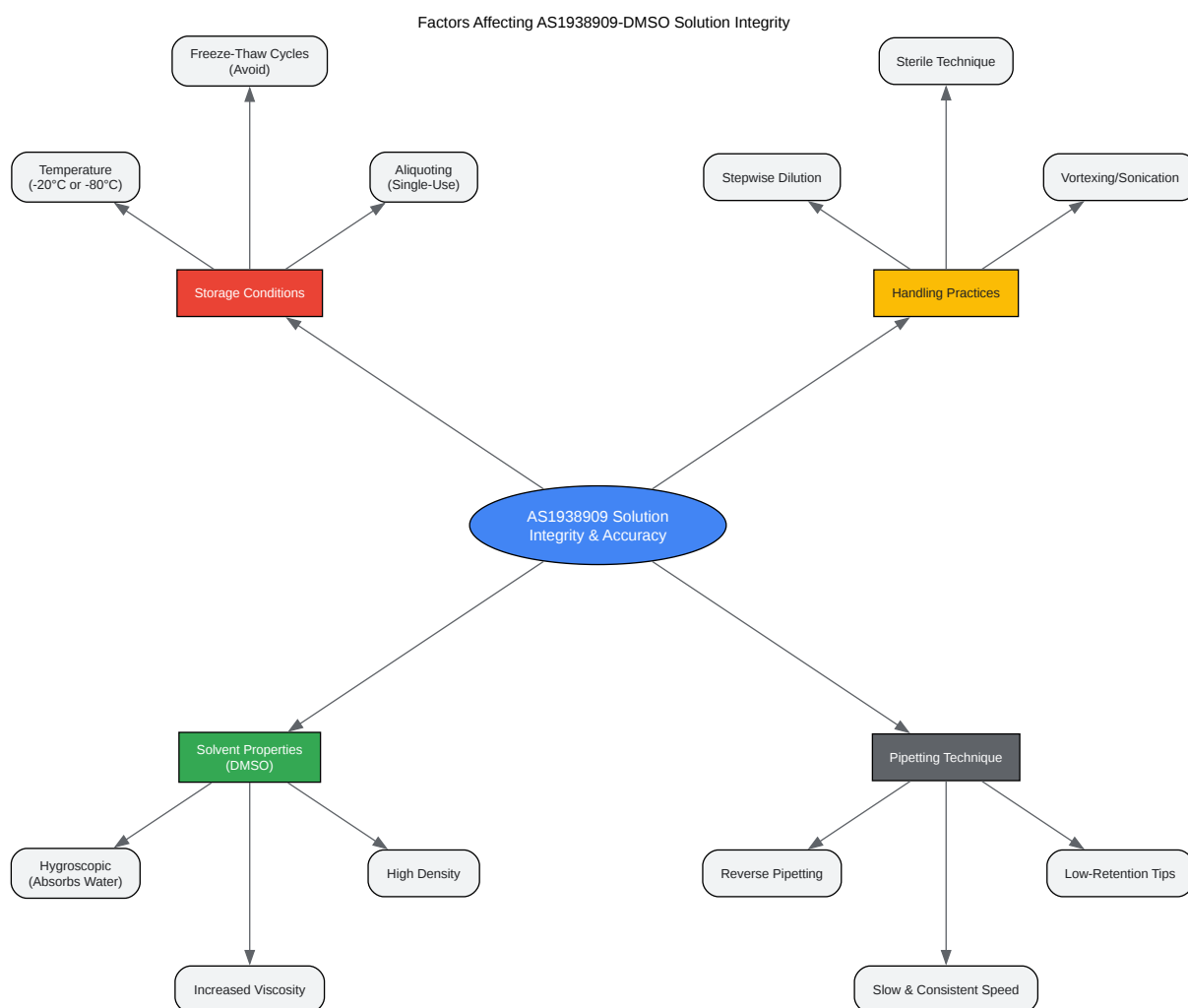
- Preparation: Allow the vial of **AS1938909** powder and a bottle of anhydrous DMSO to equilibrate to room temperature.
- Calculation: Determine the required volume of DMSO to achieve a 50 mg/mL concentration. For example, for 10 mg of **AS1938909**, you will need 200 μ L of DMSO (10 mg / 50 mg/mL = 0.2 mL).
- Reconstitution: Before opening, briefly centrifuge the **AS1938909** vial to ensure all powder is at the bottom.[\[16\]](#)
- Dissolution: Using a properly calibrated pipette, add the calculated volume of anhydrous DMSO directly to the vial.
- Mixing: Cap the vial tightly and vortex for 1-2 minutes until the solid is completely dissolved. If necessary, sonicate the vial in a water bath for 5-10 minutes.[\[13\]](#)
- Storage: Aliquot the stock solution into sterile, low-retention microcentrifuge tubes for single-use purposes. Store immediately at -20°C or -80°C.

Protocol 2: Accurate Pipetting using the Reverse Technique

- **Set Volume:** Adjust your air-displacement pipette to the desired transfer volume.
- **Attach Tip:** Securely attach a low-retention pipette tip.
- **Pre-wet Tip:** Aspirate and dispense the **AS1938909**-DMSO solution three times to pre-wet the tip.[\[8\]](#)[\[9\]](#)
- **Aspirate Sample:** Press the plunger down completely to the second stop. Immerse the tip 2-3 mm below the liquid surface and slowly release the plunger to its resting position. Pause for one second before withdrawing the tip.[\[6\]](#)[\[12\]](#)
- **Dispense Sample:** Place the tip against the inner wall of the receiving vessel at a 45-degree angle.[\[19\]](#) Gently and smoothly press the plunger to the first stop.
- **Complete Transfer:** With the plunger still held at the first stop, withdraw the tip from the vessel. The remaining liquid in the tip is the excess volume and should be discarded.

Visual Guides

Caption: A workflow diagram for troubleshooting common issues encountered when pipetting viscous solutions.



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Caption: A diagram illustrating the key factors that influence the stability and handling accuracy of **AS1938909** in DMSO.

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